

An In-depth Technical Guide to N-tert-Butyl-2-thiophenesulfonamide

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Compound of Interest

Compound Name: *N-tert-Butyl-2-thiophenesulfonamide*

Cat. No.: B024577

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For Researchers, Scientists, and Drug Development Professionals

Abstract

N-tert-Butyl-2-thiophenesulfonamide is a synthetic organic compound with the CAS number 100342-30-1. While its primary application appears to be as a versatile building block in the synthesis of more complex molecules for the pharmaceutical and agrochemical industries, detailed public information regarding its specific biological activity, mechanism of action, and associated signaling pathways is limited. This guide provides a comprehensive overview of its chemical properties, a detailed synthesis protocol, and discusses its potential, yet largely underexplored, applications.

Chemical Structure and Properties

N-tert-Butyl-2-thiophenesulfonamide is characterized by a thiophene ring sulfonated at the 2-position, with the sulfonamide nitrogen substituted with a tert-butyl group.

Chemical Structure:

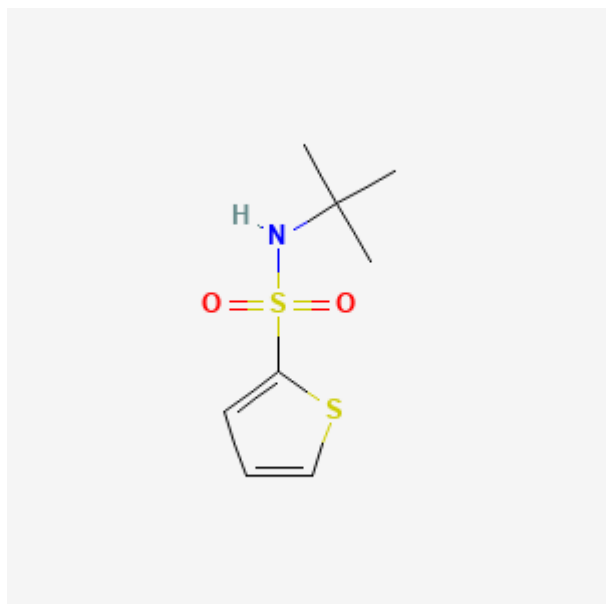


Figure 1. Chemical Structure of **N-tert-Butyl-2-thiophenesulfonamide**.

Table 1: Physicochemical Properties of **N-tert-Butyl-2-thiophenesulfonamide**

Property	Value	Reference
CAS Number	100342-30-1	[1]
Molecular Formula	C ₈ H ₁₃ NO ₂ S ₂	[1]
Molecular Weight	219.32 g/mol	[1]
Appearance	White to off-white crystalline powder	[2]
Melting Point	82-86 °C	[2]
Purity	≥98% (GC)	[2]
Synonyms	2-(tert-Butylaminosulfonyl)thiophene, N-(1,1-Dimethylethyl)-2-thiophenesulfonamide	[2]

Synthesis

A detailed experimental protocol for the synthesis of **N-tert-Butyl-2-thiophenesulfonamide** has been reported and is outlined below.[\[3\]](#)

Experimental Protocol: Synthesis of N-tert-Butyl-2-thiophenesulfonamide

Materials:

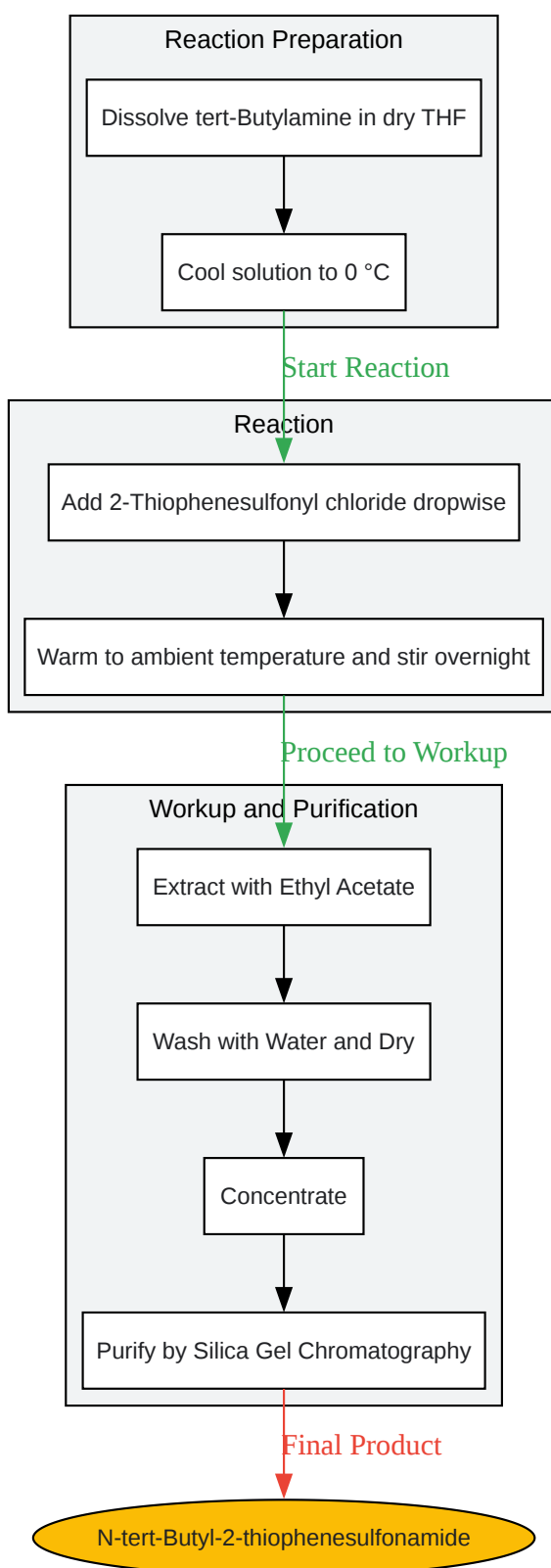
- 2-Thiophenesulfonyl chloride
- tert-Butylamine
- Dry Tetrahydrofuran (THF)
- Ethyl acetate
- Water
- Molecular sieves
- Silica gel for chromatography

Procedure:

- A solution of tert-butylamine (8.35 g, 0.114 mol) in dry tetrahydrofuran (20 mL) is prepared and cooled to 0 °C in an ice bath.[\[3\]](#)
- To this cooled solution, 2-thiophenesulfonyl chloride (5.0 g, 27.4 mmol) is added dropwise.[\[3\]](#)
- Following the complete addition, the reaction mixture is allowed to warm to ambient temperature and is stirred overnight.[\[3\]](#)
- The mixture is then subjected to extraction with ethyl acetate (3 x 80 mL).[\[3\]](#)
- The combined organic extracts are washed with water, dried over molecular sieves, and the solvent is removed under reduced pressure (concentrated).[\[3\]](#)

- The resulting residue is purified by chromatography on a silica gel column, eluting with a 25% ethyl acetate-hexane mixture.[3]
- This process yields 5.62 g (94%) of **N-tert-Butyl-2-thiophenesulfonamide** as a solid.[3]

Logical Workflow for Synthesis:



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Synthesis workflow for **N-tert-Butyl-2-thiophenesulfonamide**.

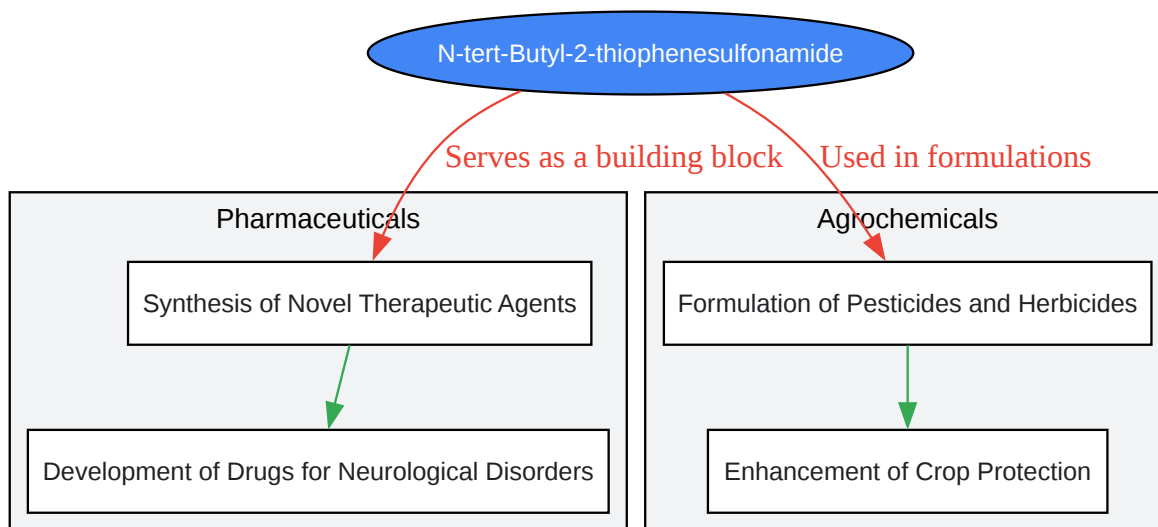
Biological and Pharmacological Profile

Currently, there is a notable absence of detailed, publicly available data on the specific biological activities, mechanism of action, and signaling pathway interactions of **N-tert-Butyl-2-thiophenesulfonamide**. The available information primarily describes its role as an intermediate or building block in the synthesis of other molecules.

Potential Applications

- **Pharmaceutical Development:** The compound is cited as a building block in the synthesis of pharmaceuticals, with a particular mention of its use in developing drugs targeting neurological disorders.[4] However, specific examples of final drug products or detailed studies on its efficacy in this area are not readily available.
- **Agrochemicals:** It is also used in the formulation of agrochemicals, where it is suggested to enhance the efficacy of pesticides and herbicides.[4] Again, specific data on its performance or the resulting active ingredients are not detailed in the public domain.

Logical Relationship of Potential Applications:



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Potential applications of **N-tert-Butyl-2-thiophenesulfonamide**.

Future Research Directions

The lack of detailed biological data on **N-tert-Butyl-2-thiophenesulfonamide** presents a clear opportunity for further research. Key areas for investigation would include:

- **Screening for Biological Activity:** Comprehensive screening against a wide range of biological targets to identify any intrinsic pharmacological or pesticidal activity.
- **Mechanism of Action Studies:** If any activity is identified, subsequent studies to elucidate the mechanism by which it exerts its effects.
- **Structure-Activity Relationship (SAR) Studies:** Using **N-tert-Butyl-2-thiophenesulfonamide** as a scaffold to synthesize and test a library of derivatives to understand the structural requirements for any observed activity.

Conclusion

N-tert-Butyl-2-thiophenesulfonamide is a well-characterized compound in terms of its chemical properties and synthesis. However, its biological profile remains largely unexplored in the public domain. For researchers and professionals in drug development and agrochemical research, this compound represents a potentially valuable starting point for the design and synthesis of novel active molecules. The existing information strongly suggests its utility as a chemical intermediate, but its own therapeutic or biological potential is yet to be fully investigated.

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References

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- To cite this document: BenchChem. [An In-depth Technical Guide to N-tert-Butyl-2-thiophenesulfonamide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b024577#n-tert-butyl-2-thiophenesulfonamide-cas-number-and-structure>]

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